

Application Notes and Protocols for the Quantification of DDO-8958

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Compound of Interest

Compound Name: DDO-8958

Cat. No.: B15570812

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Introduction

DDO-8958 is a novel investigational compound. Accurate and precise quantification of **DDO-8958** in biological matrices is critical for pharmacokinetic (PK), pharmacodynamic (PD), and toxicology studies during drug development. This document provides detailed application notes and protocols for the quantification of **DDO-8958** using a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method. The methodologies described herein are based on established analytical principles for similar small molecule inhibitors.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the analytical method validation.

Table 1: Calibration Curve and Linearity

Parameter	Value
Calibration Range	0.04 - 25 ng/mL
Number of Standards	11
Correlation Coefficient (r^2)	≥ 0.99
Linearity	Linear

Table 2: Precision and Accuracy

Quality Control Sample	Concentration (ng/mL)	Intra-day Precision (%CV)	Intra-day Accuracy (%)	Inter-day Precision (%CV)	Inter-day Accuracy (%)
Lower Limit of Quantification (LLOQ)	0.04	≤ 5.2	98.9 - 106.8	≤ 7.2	98.9 - 106.8
Low (LQC)	0.1	≤ 5.1	98.9 - 106.8	≤ 7.2	98.9 - 106.8
Medium (MQC)	2.5	≤ 5.1	98.9 - 106.8	≤ 7.2	98.9 - 106.8
High (HQC)	15	≤ 5.1	98.9 - 106.8	≤ 7.2	98.9 - 106.8

Table 3: Stability of **DDO-8958** in Human Plasma

Storage Condition	Duration	Stability
Room Temperature	24 hours	Stable
-80 °C	2 years	Stable
Freeze/Thaw Cycles (RT to -80°C)	3 cycles	Stable

Experimental Protocols

Quantification of DDO-8958 in Human Plasma by LC-MS/MS

This protocol describes a selective and highly sensitive high-performance liquid chromatography-electrospray ionization-tandem mass spectrometry (HPLC-ESI-MS/MS) assay for the quantification of **DDO-8958** in human plasma.^[1]

a. Materials and Reagents

- **DDO-8958** reference standard
- Internal Standard (IS) solution (e.g., a structurally similar and stable isotopically labeled compound)
- Human plasma (with appropriate anticoagulant)
- Methanol (HPLC grade)
- Ammonium formate
- Formic acid
- Water (HPLC grade)

b. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Tandem mass spectrometer with an electrospray ionization (ESI) source

c. Sample Preparation

- Thaw plasma samples at room temperature.
- To a 50 μ L aliquot of plasma, add the internal standard.
- Add extraction solution (Methanol:10mM Ammonium Formate, pH 3.0, 80:20 v/v).

- Vortex mix the samples.
- Centrifuge to precipitate proteins.
- Transfer the supernatant to a clean tube for LC-MS/MS analysis.

d. Chromatographic Conditions

- Analytical Column: Waters, YMC-Pack™, ODS-AQ™ S-3 or equivalent
- Mobile Phase A: 10mM Ammonium Formate in water, pH 3.0 with formic acid
- Mobile Phase B: 100% Methanol
- Gradient: Optimized for separation of **DDO-8958** and the internal standard.
- Flow Rate: As per column specifications.
- Injection Volume: 10 µL

e. Mass Spectrometric Conditions

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Scan Type: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
 - **DDO-8958**: Optimize precursor and product ions.
 - Internal Standard: Optimize precursor and product ions.
- Source Parameters: Optimize gas flows, temperature, and voltages for maximum signal intensity.

f. Data Analysis

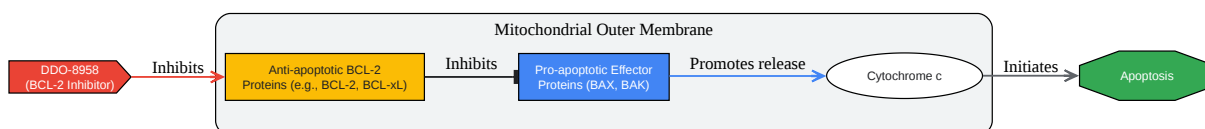
- Integrate the peak areas for **DDO-8958** and the internal standard.

- Calculate the peak area ratio (**DDO-8958**/IS).
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of **DDO-8958** in the unknown samples from the calibration curve using a weighted linear regression.

Visualizations

Signaling Pathway of a BCL-2 Family Inhibitor (Analogous to **DDO-8958**'s Potential Mechanism)

The following diagram illustrates the mechanism of action for a pan-Bcl-2 family inhibitor, a potential class for **DDO-8958**. These inhibitors promote apoptosis (programmed cell death) by blocking the anti-apoptotic BCL-2 family proteins.

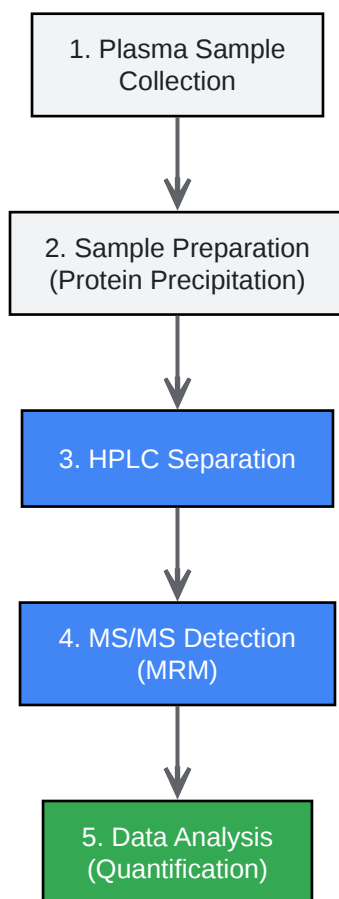


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Caption: **DDO-8958** inhibits BCL-2, leading to apoptosis.

Experimental Workflow for **DDO-8958** Quantification

This diagram outlines the key steps in the analytical workflow for quantifying **DDO-8958** in plasma samples.



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Caption: Workflow for **DDO-8958** quantification in plasma.

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References

- 1. A liquid chromatography/tandem mass spectrometry method for determination of obatoclax in human plasma - PMC [pmc.ncbi.nlm.nih.gov]
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